

Health and safety considerations for handling Ethyl 3-mercaptopropionate

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Compound of Interest

Compound Name: *Ethyl 3-mercaptopropionate*

Cat. No.: *B129965*

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An In-depth Technical Guide to the Health and Safety Considerations for Handling **Ethyl 3-mercaptopropionate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **Ethyl 3-mercaptopropionate** (CAS No. 5466-06-8), a compound used as a synthetic intermediate and flavoring agent.^[1] Adherence to these guidelines is crucial to ensure the safety of laboratory and manufacturing personnel.

Physicochemical Properties

Understanding the physicochemical properties of a substance is the first step in a robust safety assessment.

Property	Value	Reference
Molecular Formula	C5H10O2S	[2] [3] [4]
Molecular Weight	134.20 g/mol	[2] [4] [5]
Appearance	Clear, colorless liquid	[2] [3] [6]
Odor	Stench, skunky, meaty	[1] [2] [6]
Boiling Point	75-76 °C @ 10 mmHg	[2] [3] [6]
Flash Point	72 °C (161.6 °F)	[2] [6] [7]
Specific Gravity	1.039 - 1.059 g/mL at 20 °C	[2] [3] [6]
Vapor Density	4.63	[2] [4] [6]
Solubility	Soluble in ethanol	[5]

Hazard Identification and GHS Classification

Ethyl 3-mercaptopropionate is classified as a hazardous substance.[\[6\]](#) The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[\[4\]](#)[\[6\]](#)

Hazard Statements:

- H227: Combustible liquid.

- H315: Causes skin irritation.[4][8]
- H319: Causes serious eye irritation.[4][8]
- H335: May cause respiratory irritation.[4][6]

Potential Health Effects:

- Inhalation: Causes respiratory tract irritation.[2] High concentrations may lead to central nervous system depression, headache, nausea, and vomiting.[2]
- Skin Contact: Causes skin irritation.[2][6]
- Eye Contact: Causes serious eye irritation, potentially leading to chemical conjunctivitis and corneal damage.[2][6]
- Ingestion: May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[2]

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[2][8]

- Respiratory Protection: If ventilation is inadequate or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][6]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][6]
- Keep away from heat, sparks, open flames, and other sources of ignition.[6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][3][6]
- For maintaining product quality, refrigeration is recommended.[4]

First Aid Measures

In case of exposure, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[2][6]
Skin Contact	Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, seek medical attention.[2][6]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Eliminate all ignition sources.[6]
- Use a spark-proof tool for cleanup.[2]
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[2][4]
- Ensure adequate ventilation during cleanup.[2]

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][6]
- Hazardous Combustion Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and sulfur oxides.[2][6]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 values for **Ethyl 3-mercaptopropionate** are not readily available in the searched literature, the primary toxicological concerns are its irritant properties and potential for CNS depression at high concentrations.[2] No information was found regarding carcinogenicity, mutagenicity, or reproductive effects.[2]

Experimental Protocols

Detailed experimental protocols for **Ethyl 3-mercaptopropionate** are not publicly available. However, the hazard classifications are typically determined using standardized testing guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are representative methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (Representative OECD 404 Protocol)

- Animal Model: A single healthy young adult albino rabbit is typically used for the initial test.
- Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin under a gauze patch.
- Exposure: The exposure duration is typically 4 hours.

- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The skin reactions are graded according to a standardized scoring system.
- Analysis: The mean scores for erythema and edema are calculated for each observation time. The substance is classified as an irritant based on these scores.

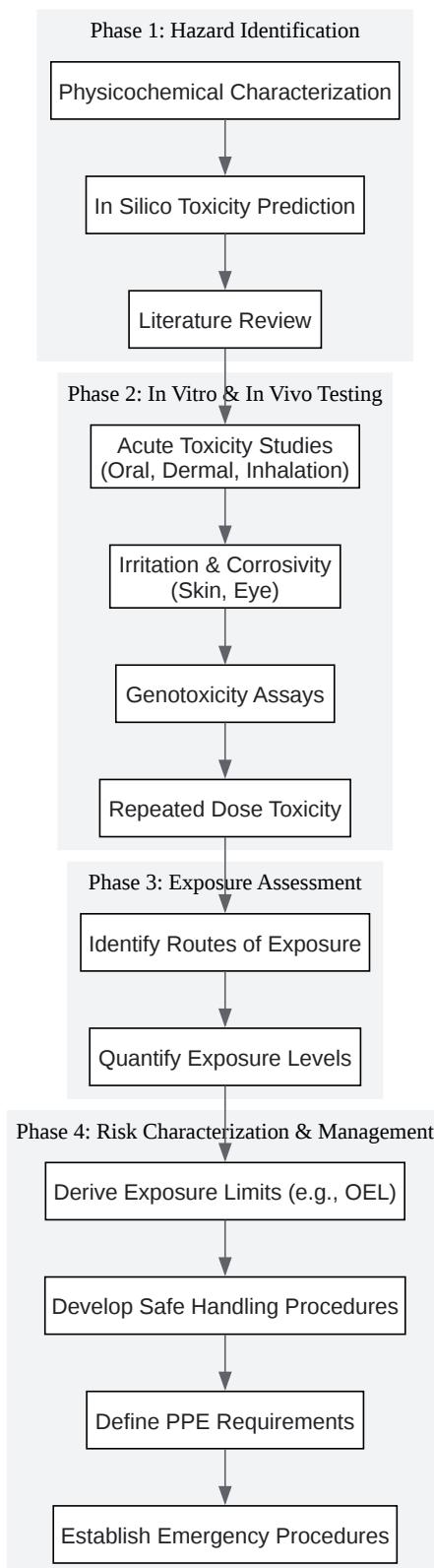
Acute Eye Irritation/Corrosion (Representative OECD 405 Protocol)

- Animal Model: Healthy young adult albino rabbits are used.
- Application: A single 0.1 mL dose of the liquid test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. Observations are made for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- Scoring: The ocular reactions are scored using a standardized system.
- Analysis: The substance is classified based on the severity and persistence of the observed eye lesions.

Visualizations

Workflow for Chemical Safety Assessment

The following diagram illustrates a general workflow for assessing the safety of a chemical like **Ethyl 3-mercaptopropionate**.

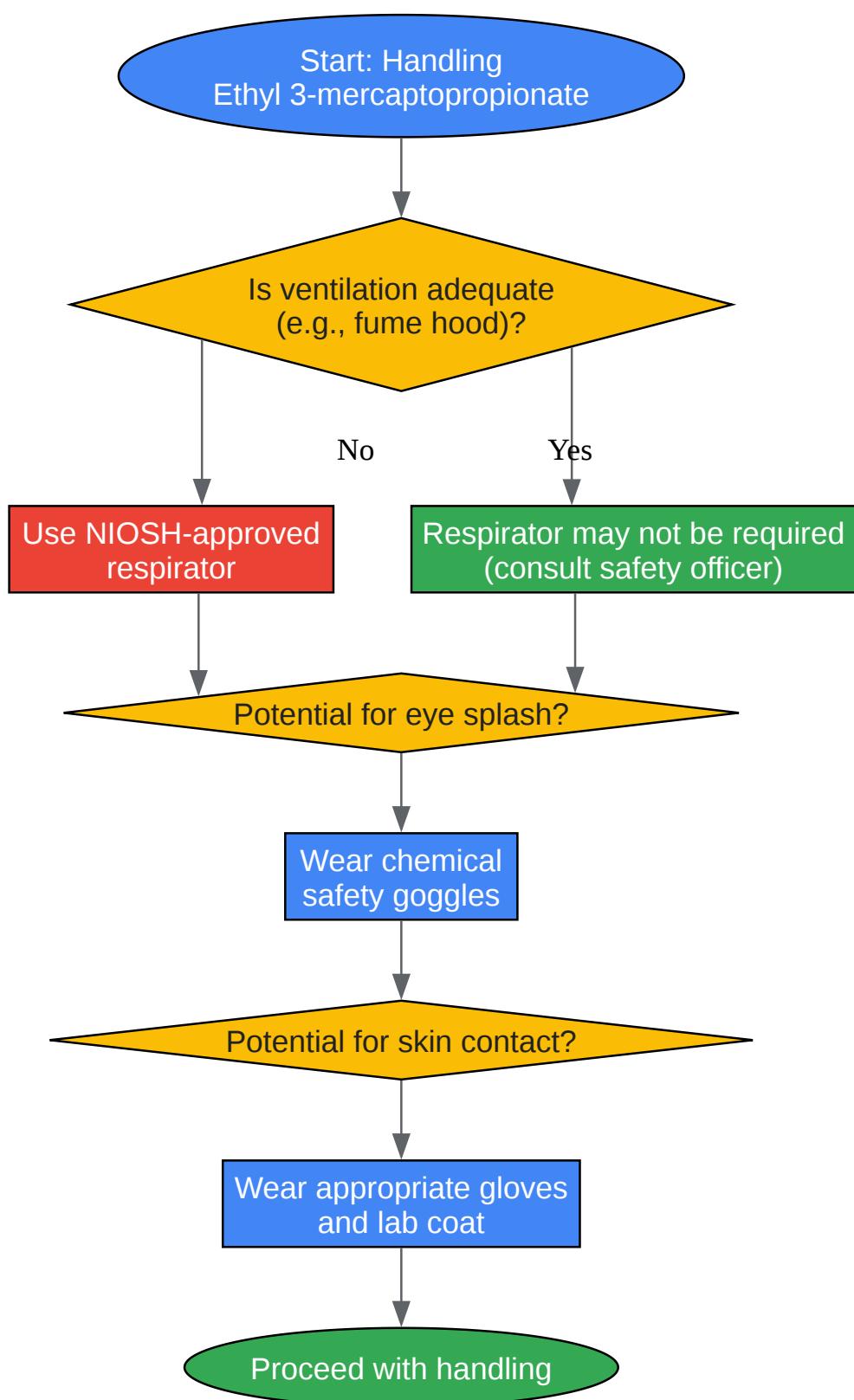


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Caption: A generalized workflow for chemical hazard and risk assessment.

Personal Protective Equipment Logic

The following diagram outlines the decision-making process for selecting appropriate Personal Protective Equipment (PPE).

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Caption: Decision tree for selecting appropriate PPE when handling the substance.

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